

Personal protective equipment for handling trans-Hydroxy Glimepiride-d4

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Compound of Interest

Compound Name: *trans-Hydroxy Glimepiride-d4*

Cat. No.: B12403397

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Essential Safety and Handling Guide for trans-Hydroxy Glimepiride-d4

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **trans-Hydroxy Glimepiride-d4**. The following procedures are designed to ensure the safe handling and disposal of this compound, minimizing exposure and risk.

Hazard Statement: **trans-Hydroxy Glimepiride-d4** is suspected of damaging fertility or the unborn child[1][2].

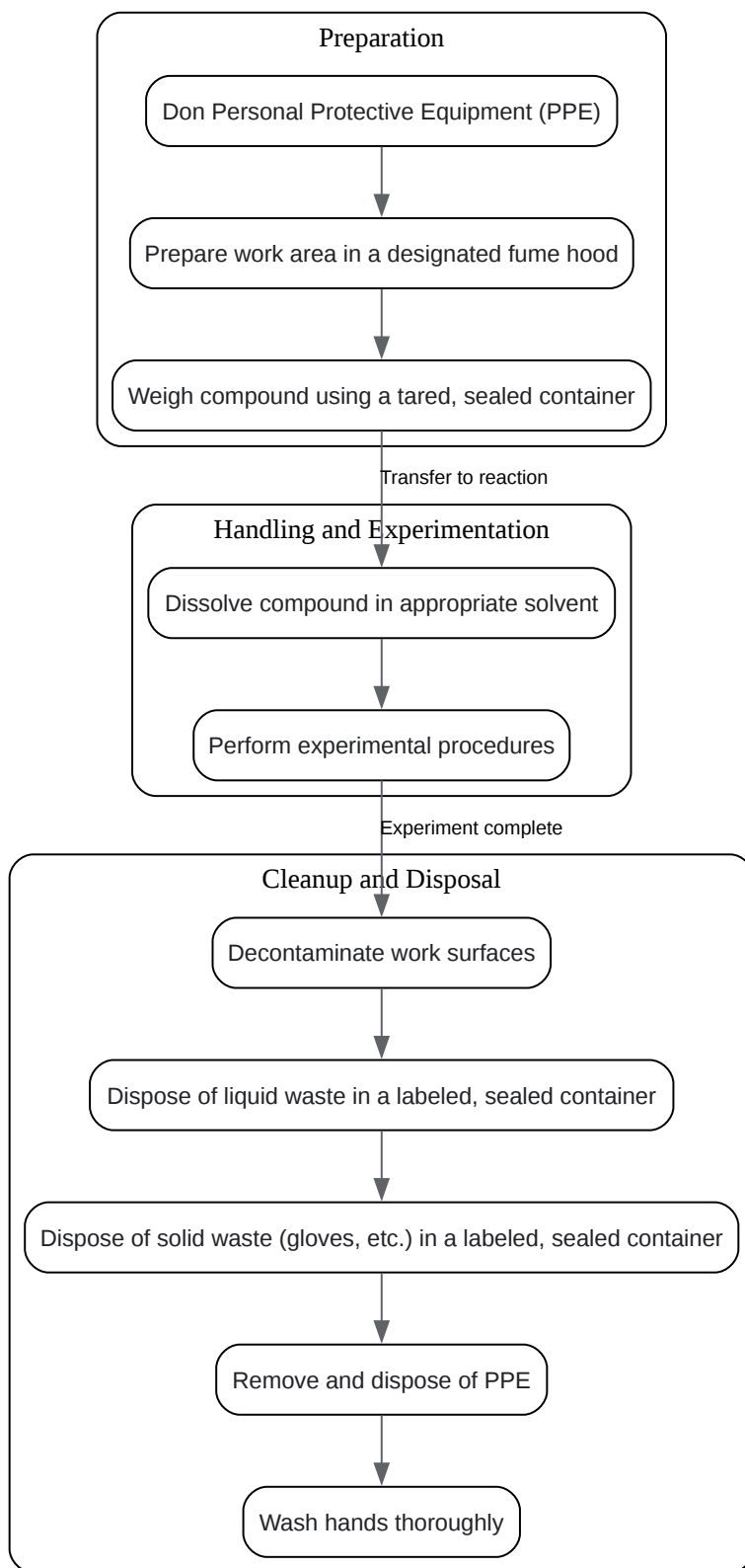
Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **trans-Hydroxy Glimepiride-d4**.

Body Part	Required PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or latex gloves are suitable. Double gloving is recommended for extended contact. Gloves must be inspected before use and replaced if contaminated.[3][4]
Eyes/Face	Safety glasses with side-shields or safety goggles	Must conform to EN 166 (EU) or NIOSH (US) standards. A face shield may be required for supplementary protection during bulk handling.[1][3][4]
Body	Laboratory coat or disposable coverall	For quantities up to 500 grams, a laboratory coat is suitable. For larger quantities or manufacturing operations, a disposable coverall of low permeability is recommended.[4]
Respiratory	Dust respirator or use of a fume hood	A dust respirator should be used if handling outside of a ventilated enclosure. For all other handling, a laboratory fume hood or other mechanical exhaust system is required to avoid inhalation of dust.[1][4]
Feet	Protective shoe covers	Recommended, especially when handling larger quantities or in manufacturing settings.[4]

Experimental Workflow and Safety Procedures

The following diagram outlines the standard workflow for handling **trans-Hydroxy Glimepiride-d4**, incorporating essential safety checkpoints.



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